

Physical and chemical properties of 16-Epivoacarpine

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Compound of Interest

Compound Name: 16-Epivoacarpine

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16-Epivoacarpine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

16-Epivoacarpine is a naturally occurring indole alkaloid isolated from plants of the Gelsemium genus, notably Gelsemium elegans. This technical guide provides a detailed overview of its physical and chemical properties, experimental protocols for its isolation and characterization, and an exploration of its biological activities. The information is curated to support research, drug discovery, and development activities involving this compound.

Physicochemical Properties

16-Epivoacarpine is a complex heterocyclic compound with the molecular formula $C_{21}H_{24}N_2O_4$. It is typically isolated as a powder.^{[1][2]} Key physicochemical data are summarized in the table below. While a specific melting point is not readily available in the literature, its physical state as a solid powder at room temperature is consistently reported.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₄ N ₂ O ₄	[1][3]
Molecular Weight	368.43 g/mol	[1][3]
CAS Number	114027-38-2	[3][4]
IUPAC Name	methyl (1R,12S,13R,14S,15E)-15-ethylidene-1-hydroxy-13-(hydroxymethyl)-3,17-diazapentacyclo[12.3.1.0 ² , ¹⁰ .0 ⁴ , ⁹ .0 ¹² , ¹⁷]octadeca-2(10),4,6,8-tetraene-13-carboxylate	[3]
Physical Description	Powder	[1][2]
Source	Gelsemium elegans	[2][5]

Solubility

16-Epivoacarpine exhibits solubility in a range of organic solvents. This information is critical for its extraction, purification, and formulation for biological assays.

Solvent	Solubility	Notes
Chloroform	Soluble	[2]
Dichloromethane	Soluble	[2]
Ethyl Acetate	Soluble	[2]
Dimethyl Sulfoxide (DMSO)	Soluble	[2]
Acetone	Soluble	[2]
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 2.5 mg/mL (6.79 mM)	Clear solution.[5]
10% DMSO + 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (6.79 mM)	Clear solution.[5]

Storage and Stability

For long-term preservation of its chemical integrity, **16-Epivoacarpine** powder should be stored at -20°C for up to three years.^[4] In solvent, stock solutions should be stored at -80°C for up to one year.^[4]

Spectral Data

The structural elucidation of **16-Epivoacarpine** is confirmed through various spectroscopic techniques. While raw spectral data is often proprietary, representative data can be accessed through some suppliers and literature. Its identity is confirmed by Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.^[1]

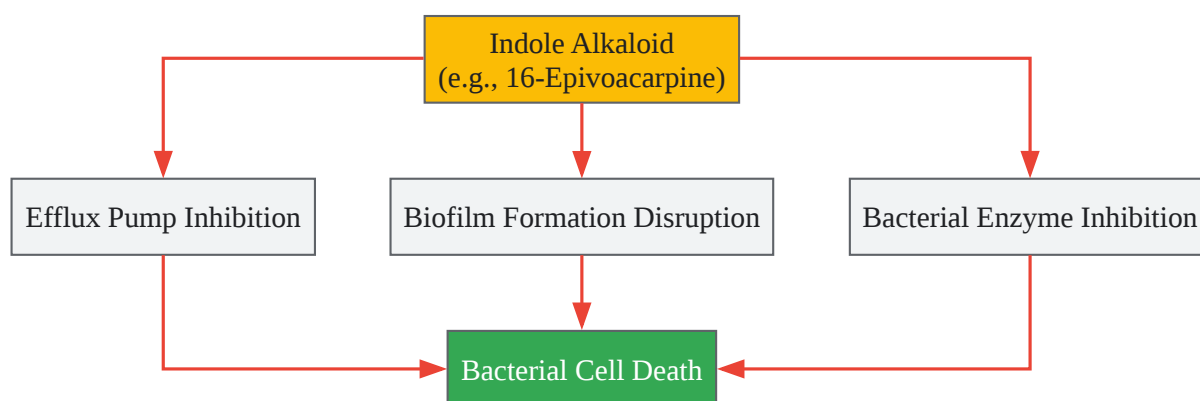
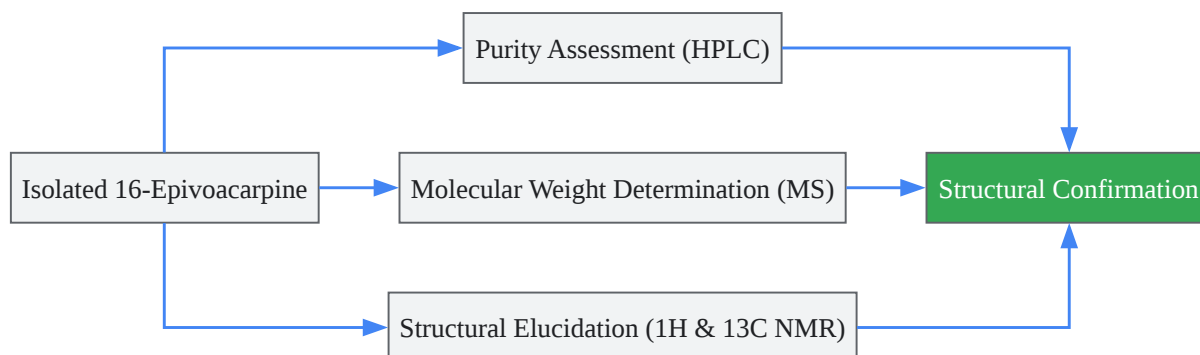
- Mass Spectrometry (MS): The exact mass of **16-Epivoacarpine** is 368.17360725 Da.^[3]
- ¹H NMR and ¹³C NMR: Detailed proton and carbon NMR data are used to confirm the complex polycyclic structure and stereochemistry of the molecule.

Experimental Protocols

Isolation and Purification of 16-Epivoacarpine from *Gelsemium elegans*

The isolation of **16-Epivoacarpine** and other alkaloids from *Gelsemium elegans* is a multi-step process involving extraction and chromatographic separation.

Workflow for Alkaloid Isolation:



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References

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